

# Application Notes and Protocols for CDK2-IN-29 in Apoptosis Studies

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: CDK2-IN-29

Cat. No.: B10758379

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

Cyclin-dependent kinase 2 (CDK2) is a critical regulator of cell cycle progression, primarily at the G1/S transition.[1] Its dysregulation is a hallmark of many cancers, making it a compelling target for therapeutic intervention. **CDK2-IN-29**, also identified as Compound 13q, is a potent inhibitor of CDK2.[2] While its primary activity is against CDK2, it also shows inhibitory effects on CDK4.[2] The role of CDK2 in apoptosis is context-dependent; its inhibition can either trigger or prevent programmed cell death.[3][4] These application notes provide a comprehensive guide for designing and conducting experiments to investigate the apoptotic effects of **CDK2-IN-29**.

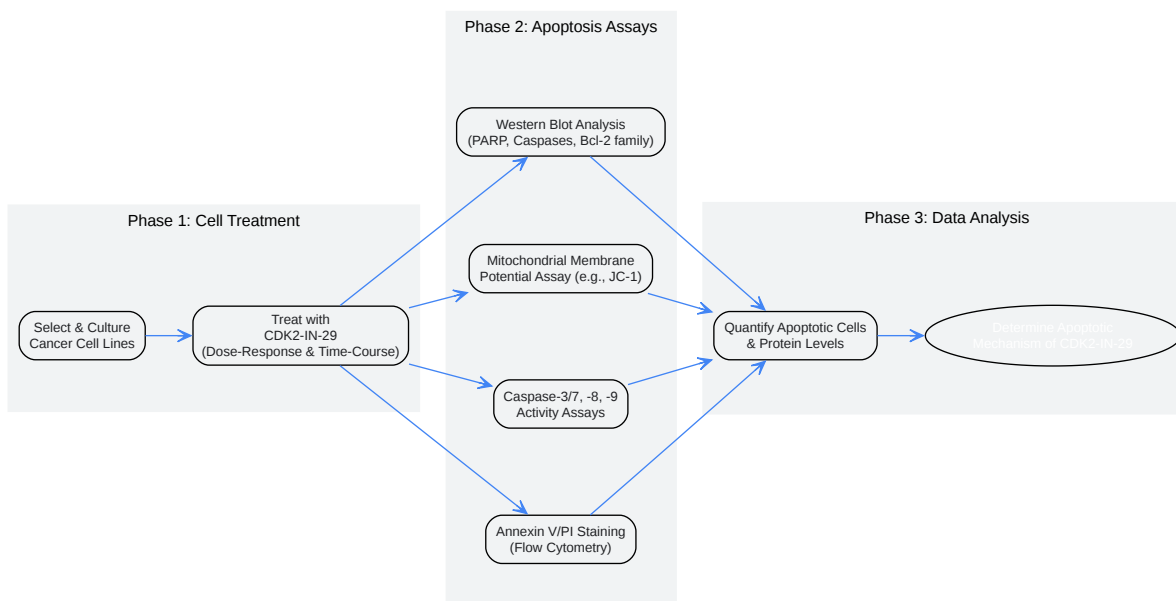
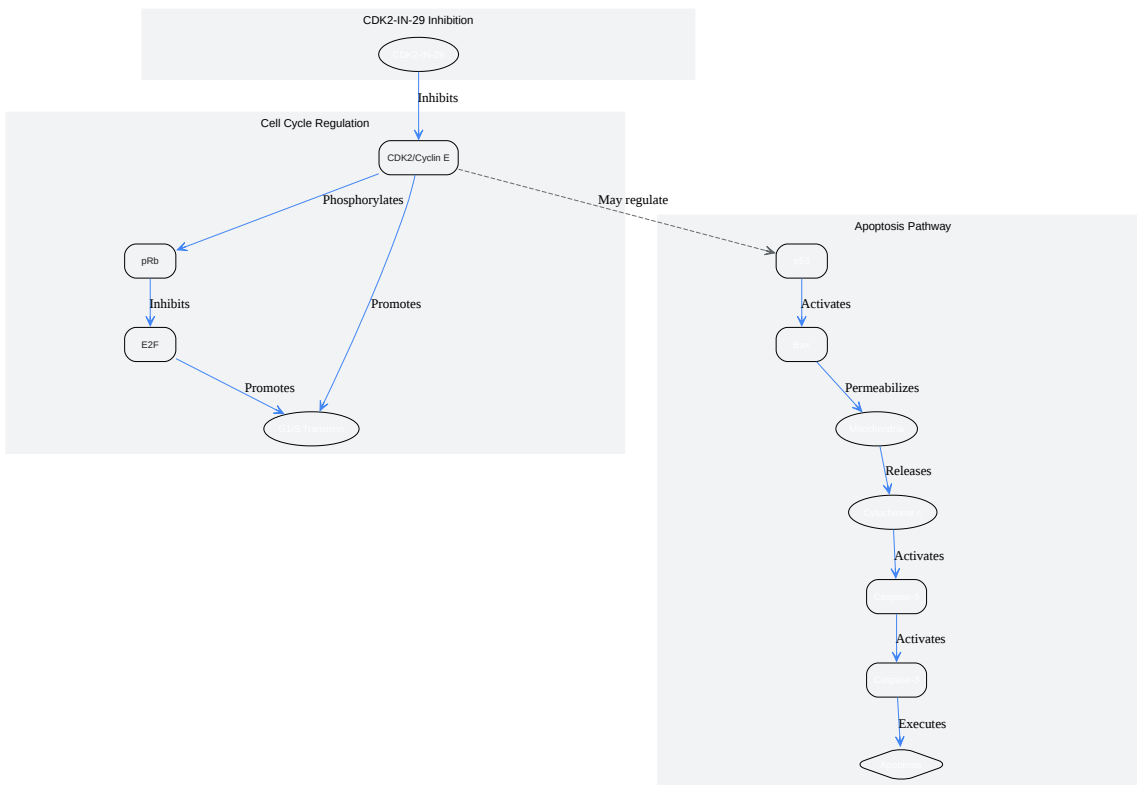
## Quantitative Data Summary

While specific data on apoptosis induction by **CDK2-IN-29** is not extensively available in the public domain, the following table summarizes its known inhibitory concentrations and provides data for other relevant CDK2 inhibitors as a reference.

Compound	Target(s)	IC50 (nM)	Reported Effect on Apoptosis	Reference(s)
CDK2-IN-29 (Compound 13q)	CDK2, CDK4	96 (CDK2), 360 (CDK4)	Apoptotic effects not yet fully characterized.	[2]
Roscovitine (Seliciclib)	CDK1, CDK2, CDK7, CDK9	CDK2: ~100	Can induce apoptosis in various cancer cell lines.	[3]
NU6140	CDK2	-	Promotes p53/p21 signaling-dependent cell cycle arrest without causing apoptosis in some cell types.	[4]
AZD5438	Broad range CDK inhibitor	-	Induces apoptosis in proliferating intestinal epithelial cells.	[4]
CVT-313	CDK2	-	Induces apoptosis in human diffuse large B-cell lymphoma cells.	[5]

## Signaling Pathways and Experimental Workflow

To visualize the potential mechanism of action and the experimental plan, the following diagrams are provided.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Stereochemical determination of four 10-membered ring resorcylic acid lactones from the desert plant endophytic fungus *Chaetosphaeronema hispidulum* - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 3. The Cyclin-dependent Kinase Cdk2 Regulates Thymocyte Apoptosis - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. Cyclin-dependent kinases regulate apoptosis of intestinal epithelial cells - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. Structure of cyclin-dependent kinase 2 (CDK2) in complex with the specific and potent inhibitor CVT-313 - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [Application Notes and Protocols for CDK2-IN-29 in Apoptosis Studies]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10758379/docs#application-notes-and-protocols-for-cdk2-in-29-in-apoptosis-studies>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)